

Technical Guide: Molecular Weight Calculation and Application of L-Ornithine

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Compound of Interest

Compound Name: L-ORNITHINE:HCL (13C5; 15N2)

Cat. No.: B1579834

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Executive Summary

In quantitative mass spectrometry (LC-MS/MS) and metabolic flux analysis, precision is binary: you are either exact or you are wrong. When using stable isotope-labeled internal standards (SILIS) like

L-Ornithine, relying on the standard periodic table "Average Atomic Weight" will lead to retention time alignment errors and quantification bias.

This guide provides the definitive calculation for the Exact Monoisotopic Mass of fully labeled L-Ornithine (

Da shift), distinguishing it from the Molar Mass used for weighing the reagent. It establishes the theoretical grounding for using this isotopologue to normalize matrix effects in urea cycle and arginine metabolism studies.

Theoretical Foundation: Mass Definitions

To work with labeled standards, one must distinguish between two types of mass. Failure to do so is the most common source of error in stock solution preparation.

Monoisotopic Mass (The "Detector" Mass)

This is the mass of the molecule calculated using the mass of the primary isotope of each element (e.g.,

or

specifically). Mass spectrometers (MS) filter and detect ions based on this value.

- Relevance: Setting Q1/Q3 transitions in triple quadrupole MS.

Average Molar Mass (The "Balance" Mass)

This is the weighted average of all natural isotopes found in the element.

- Relevance: Calculating how many milligrams of powder to weigh on a balance to achieve a specific molarity.

Step-by-Step Calculation

Constants: Isotopic Masses

We utilize the IUPAC/NIST standard masses for the calculation. Note that Carbon-12 is the standard definition of the Dalton (Da).

Isotope	Exact Mass (Da)

The Unlabeled Molecule (Native L-Ornithine)

Formula:

[1][2]

Element	Count	Isotope Mass	Total Mass (Da)
C	5		
H	12		
N	2		
O	2		
Sum	132.08994		

Native Monoisotopic Mass:

The Labeled Molecule (L-Ornithine)

Formula:[ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">](#)

Note: All 5 carbons are replaced with Carbon-13, and both nitrogens with Nitrogen-15.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Element	Count	Isotope Mass	Total Mass (Da)
	5		
	12		
	2		
	2		
Sum	139.10077		

Labeled Monoisotopic Mass:

The Mass Shift ()

Operational Note: In low-resolution instruments (Triple Quad), this is treated as a +7 Da shift.

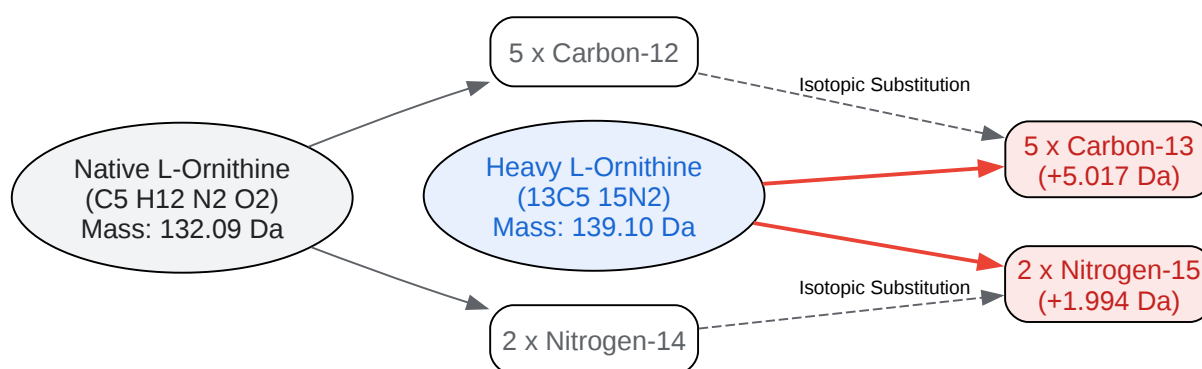
Experimental Workflow & Application

The utility of

L-Ornithine lies in its ability to co-elute with endogenous ornithine while remaining spectrally distinct. This corrects for ionization suppression in complex matrices (plasma, urine).

Structural Visualization

The following diagram illustrates the labeled positions (red) versus the native structure, highlighting the mass shift logic.



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Figure 1: Isotopic substitution logic converting Native Ornithine to the Heavy Internal Standard.

LC-MS/MS Protocol: Preparation & Detection

Critical Warning: Most commercial heavy ornithine is supplied as the Hydrochloride salt ().

- Free Base Mass (Calculated above):
- HCl Salt Mass (For Weighing):
(approx).
- Always check the Certificate of Analysis (CoA) for the specific batch molecular weight, which accounts for hydration and HCl stoichiometry.

Protocol Steps:

- Stock Prep: Dissolve L-Ornithine in Formic Acid to create a stock.
- Spiking: Add stock to biological samples (e.g., plasma) before protein precipitation.
- Extraction: Precipitate with Methanol/Acetonitrile ().
- Detection: Monitor MRM transitions.

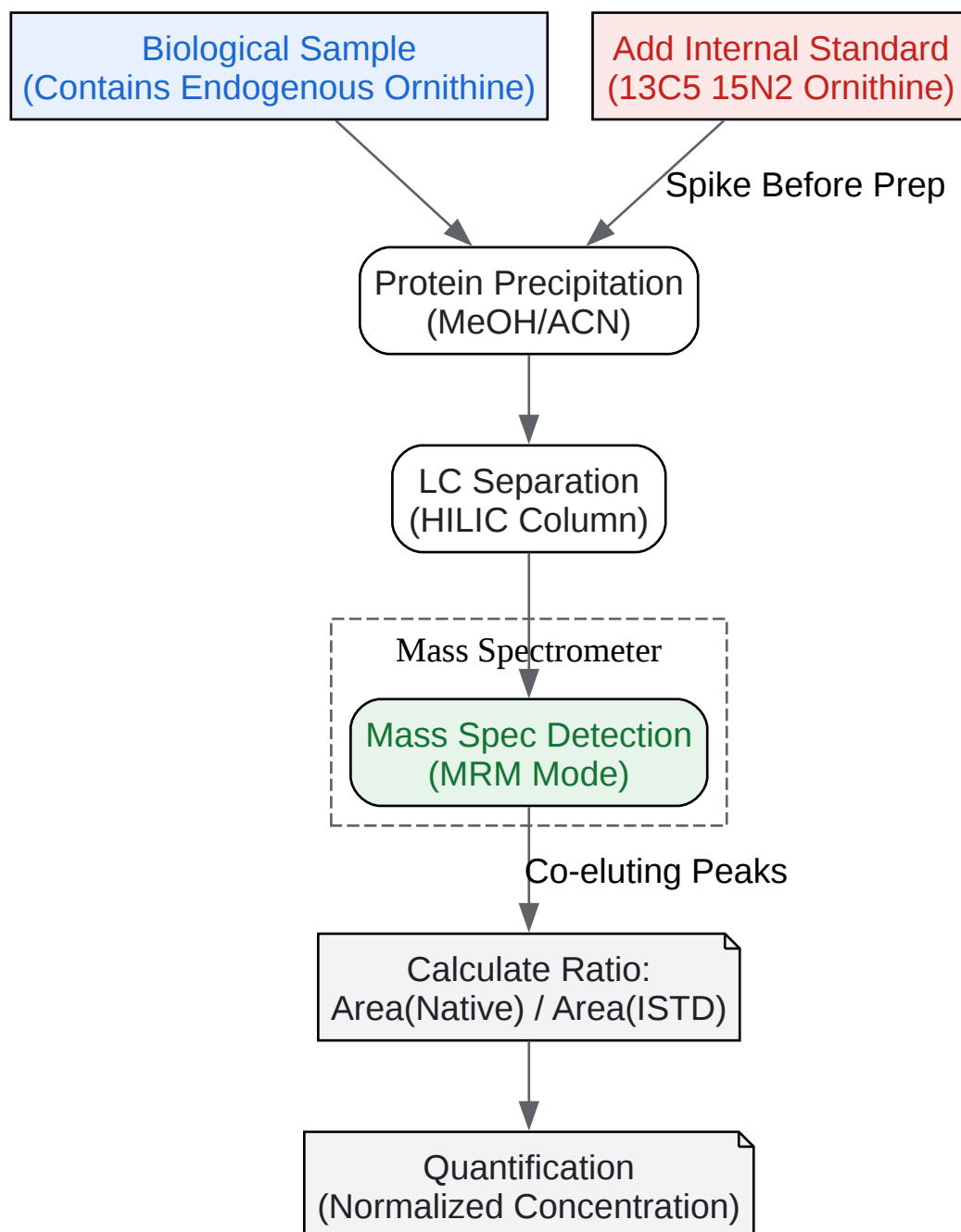
MRM Transitions (Positive Mode

):

Analyte	Precursor ()	Product ()	Loss Fragment
Native Ornithine			Loss of
Heavy Ornithine			Loss of

Workflow Logic Diagram

The following diagram details the self-validating workflow for using this standard in a clinical or research setting.



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Figure 2: Quantitative workflow utilizing Stable Isotope Labeled Internal Standards (SILIS).

References

- National Institute of Standards and Technology (NIST). Atomic Weights and Isotopic Compositions for All Elements. (Accessed 2024).[8] [\[Link\]](#)

- PubChem.L-Ornithine Compound Summary. National Library of Medicine. [[Link](#)]
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